

An In-depth Technical Guide to D-Altraric Acid: Chemical Structure and Properties

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Compound of Interest

Compound Name: *D-altraric acid*

Cat. No.: *B1240301*

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Introduction

D-Altraric acid, a C6 aldaric acid, is a sugar derivative characterized by the presence of carboxylic acid groups at both ends of its six-carbon chain. Its systematic IUPAC name is (2S,3R,4S,5S)-2,3,4,5-tetrahydroxyhexanedioic acid.[1] As a member of the aldaric acid family, it shares a common synthetic pathway involving the oxidation of the corresponding aldose sugar, in this case, D-altrose. While not as extensively studied as other C6 aldaric acids like D-glucaric acid or galactaric acid, **D-altraric acid** and its isomers hold potential as bio-based platform chemicals and synthons for the development of novel pharmaceuticals and biodegradable polymers. This technical guide provides a comprehensive overview of the chemical structure and known properties of **D-altraric acid**, alongside comparative data for related compounds, a detailed experimental protocol for its synthesis, and a discussion of its potential biological significance and applications in drug development.

Chemical Structure and Identifiers

D-Altraric acid possesses a unique stereochemical configuration that dictates its physical and chemical properties. The structure and key identifiers are summarized below.

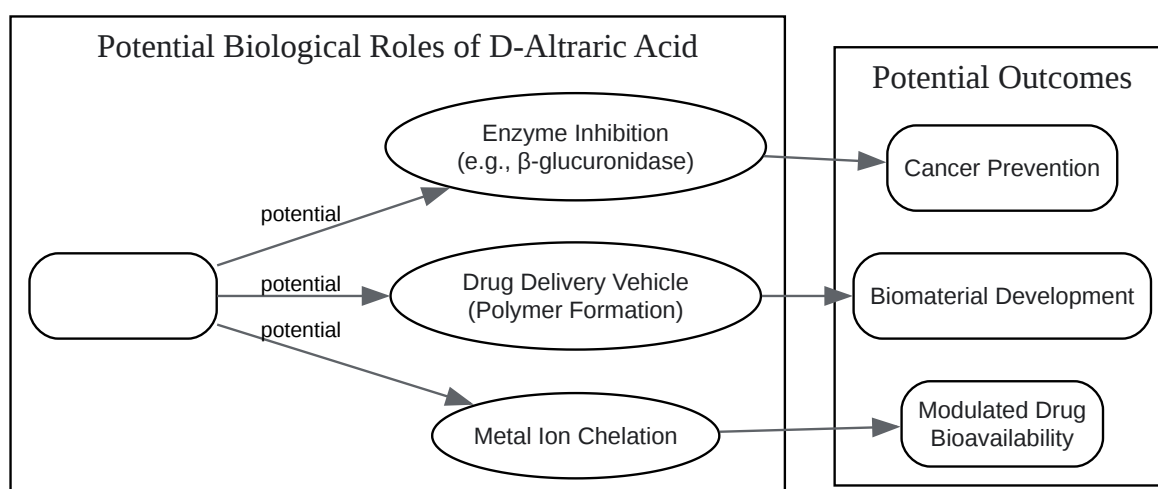
Chemical Structure:

Caption: Workflow for the synthesis of **D-altraric acid**.

Signaling Pathways and Biological Significance

Direct evidence for the involvement of **D-altraric acid** in specific signaling pathways is currently lacking in the scientific literature. However, the biological roles of other aldaric acids, particularly D-glucaric acid, offer insights into the potential significance of this class of molecules.

Aldaric acids are products of monosaccharide metabolism and can be found in various fruits and vegetables. [2]D-glucaric acid and its derivatives have been investigated for their potential in cancer prevention. [3]They act as inhibitors of β -glucuronidase, an enzyme that can reactivate detoxified carcinogens in the body. [3]By inhibiting this enzyme, D-glucaric acid derivatives may help to prevent the initiation of certain cancers. [3] Furthermore, the dicarboxylic acid structure of aldaric acids makes them interesting candidates for drug delivery applications. Their ability to form polymers and act as chelating agents suggests they could be used to create biodegradable drug carriers or to modulate the bioavailability of metal-dependent drugs. [4] The diagram below illustrates a hypothetical role for **D-altraric acid** based on the known activities of other aldaric acids.



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